

# Technical Guide: Safety and Handling of Boc-ala-ala-pna

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## Compound of Interest

Compound Name: Boc-ala-ala-pna

Cat. No.: B1277752

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for N- $\alpha$ -t-Boc-L-alanyl-L-alanine p-nitroanilide (**Boc-ala-ala-pna**), a chromogenic substrate widely used in biochemical assays for the detection of serine protease activity. This document is intended for laboratory personnel and drug development professionals who handle this compound.

## Chemical and Physical Properties

**Boc-ala-ala-pna** is a synthetic dipeptide derivative. The t-butyloxycarbonyl (Boc) protecting group on the N-terminus increases its stability, while the p-nitroanilide (pNA) group at the C-terminus allows for colorimetric detection of enzymatic cleavage. The release of the yellow p-nitroaniline molecule upon hydrolysis can be monitored spectrophotometrically.

Table 1: Physicochemical Properties of **Boc-ala-ala-pna** and Related Compounds

Property	Boc-ala-ala-pna	Boc-Ala-OH (for comparison)
CAS Number	50439-35-5[1]	15761-38-3
Molecular Formula	C <sub>17</sub> H <sub>24</sub> N <sub>4</sub> O <sub>6</sub> [1]	C <sub>8</sub> H <sub>15</sub> NO <sub>4</sub>
Molecular Weight	380.4 g/mol [1]	189.21 g/mol
Appearance	White to off-white powder	White to off-white powder
Solubility	Soluble in DMSO	Not specified
Melting Point	Data not available	79-83 °C
Optical Rotation	Data not available	[α] <sub>20/D</sub> -25±1°, c = 2% in acetic acid

## Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Boc-ala-ala-pna** is not readily available, a comprehensive safety profile can be constructed by considering its structural components and general practices for handling peptide reagents. The primary hazard is associated with the p-nitroaniline (pNA) moiety, which is classified as a toxic and hazardous substance.

### 2.1. Hazard Identification

- **Acute Toxicity:** The p-nitroaniline component is toxic if swallowed, inhaled, or absorbed through the skin.
- **Health Hazards:** May cause eye irritation and methemoglobinemia, which impairs the blood's ability to transport oxygen.
- **Chronic Exposure:** Prolonged or repeated exposure may lead to liver damage.

### 2.2. Recommended Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.

- Hand Protection: Wear nitrile or other chemically resistant gloves.
- Skin and Body Protection: A lab coat and closed-toe shoes are required.

### 2.3. Safe Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

### 2.4. Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry place, typically at -20°C for long-term stability.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

## Experimental Protocols

**Boc-ala-ala-pna** is a well-established substrate for serine proteases, particularly elastase. The following is a generalized protocol for a colorimetric elastase activity assay.

### 3.1. Materials

- **Boc-ala-ala-pna**
- Dimethyl sulfoxide (DMSO)
- Tris-HCl buffer (e.g., 0.1 M, pH 8.0)
- Elastase enzyme solution

- Microplate reader or spectrophotometer

### 3.2. Preparation of Reagents

- Substrate Stock Solution: Prepare a stock solution of **Boc-ala-ala-pna** in DMSO (e.g., 10 mM). Store at -20°C.
- Working Substrate Solution: Dilute the stock solution in Tris-HCl buffer to the desired final concentration (e.g., 1 mM).
- Enzyme Solution: Prepare a fresh solution of elastase in Tris-HCl buffer at the desired concentration.

### 3.3. Assay Procedure

- Add the working substrate solution to the wells of a 96-well microplate.
- Initiate the reaction by adding the elastase solution to each well.
- Immediately place the microplate in a plate reader pre-set to the appropriate temperature (e.g., 37°C).
- Monitor the increase in absorbance at 405 nm over time. The rate of p-nitroaniline release is proportional to the enzyme activity.

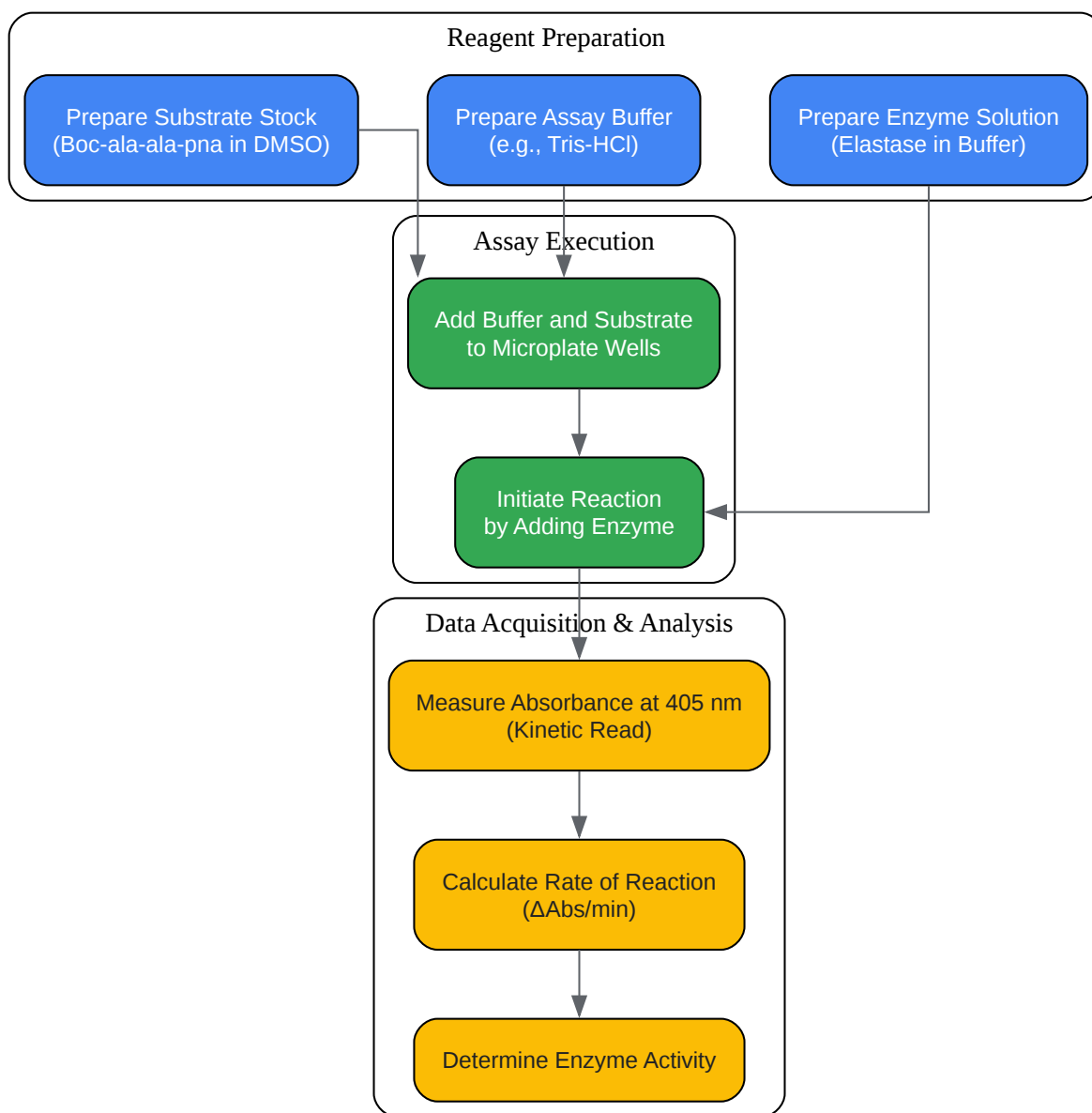
Table 2: Example Reagent Volumes for a 96-Well Plate Assay

Reagent	Volume per Well	Final Concentration
Tris-HCl Buffer (0.1 M, pH 8.0)	180 µL	0.1 M
Boc-ala-ala-pna (1 mM)	10 µL	50 µM
Elastase Solution	10 µL	Variable
Total Volume	200 µL	

## Visualizations

#### 4.1. Experimental Workflow for Elastase Activity Assay

The following diagram illustrates the key steps in performing a colorimetric elastase activity assay using **Boc-ala-ala-pna**.



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Caption: Workflow for a typical elastase colorimetric assay.

Disclaimer: This guide is intended for informational purposes only and does not replace a formal risk assessment. Always consult the most current safety data sheets and follow all applicable laboratory safety protocols.

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## References

- 1. Boc-Ala-Ala-pNA | 50439-35-5 | FB110708 | Biosynth [biosynth.com]
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